Technical Whitepaper: Mechanistic Architectures for -Ethyl-2-hydroxyacetamide Synthesis

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Compound of Interest

Compound Name:	*n-Ethyl-2-hydroxyacetamide*
CAS No.:	*66223-75-4*
Cat. No.:	*B110698*

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Executive Summary

-Ethyl-2-hydroxyacetamide (

) is a secondary amide derivative of glycolic acid. It serves as a vital intermediate in the synthesis of pharmaceutical actives, particularly in cryopreservation applications and as a polar, hydrogen-bonding motif in medicinal chemistry. This guide prioritizes the Ester Aminolysis route as the primary synthesis vector due to its atom economy, mild conditions, and avoidance of hazardous acid chloride precursors.

Compound Identity

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Property	Specification
IUPAC Name	-Ethyl-2-hydroxyacetamide
Common Name	-Ethylglycolamide
CAS Registry Number	66223-75-4
Molecular Formula	
Molecular Weight	103.12 g/mol
Physical State	White crystalline solid (Low melting)
Melting Point	79–82 °C
Solubility	Soluble in water, ethanol, methanol; sparingly soluble in ether.

Part 1: Molecular Architecture & Reactivity

The reactivity of

-ethyl-2-hydroxyacetamide is governed by two functional centers:

- The Amide Core: The secondary amide linkage provides stability against hydrolysis at neutral pH but remains susceptible to enzymatic or strong acid/base cleavage.
- The

  -Hydroxyl Group: Located at the C2 position, this group significantly influences the synthesis. It can act as an internal hydrogen bond donor to the carbonyl oxygen, potentially activating the ester precursor during aminolysis (Neighboring Group Participation).

Part 2: Primary Synthesis Vector: Ester Aminolysis

The most robust and scalable method for synthesizing

-ethyl-2-hydroxyacetamide is the aminolysis of ethyl glycolate using ethylamine. This route avoids the dimerization issues associated with glycolic acid thermal condensation and the

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protection steps required for acid chloride methods.

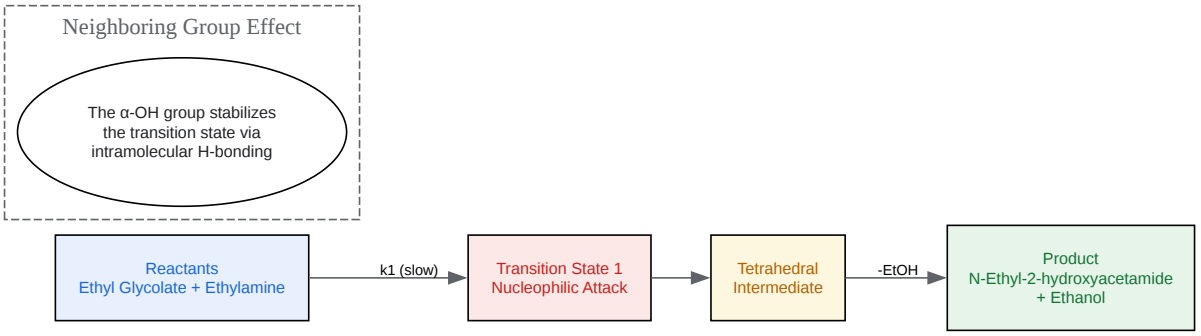
Reaction Scheme

Mechanistic Pathway

The reaction proceeds via a classic Nucleophilic Acyl Substitution mechanism.

- Nucleophilic Attack: The lone pair of the ethylamine nitrogen attacks the electrophilic carbonyl carbon of ethyl glycolate.
- Tetrahedral Intermediate: A zwitterionic tetrahedral intermediate is formed. The

  -hydroxyl group likely stabilizes this intermediate via intramolecular H-bonding.
- Proton Transfer: A proton is transferred from the ammonium nitrogen to the alkoxy oxygen (often solvent-mediated).
- Elimination: The intermediate collapses, expelling ethanol (leaving group) to reform the carbonyl double bond, yielding the amide.



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Figure 1: Mechanistic flow of the aminolysis reaction.[1] The

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-hydroxyl group provides stabilization to the transition state, facilitating the reaction under mild conditions.

Part 3: Experimental Protocol

Safety Warning: Ethylamine is a toxic, flammable gas/liquid. Perform all operations in a functioning fume hood. Wear appropriate PPE (gloves, goggles, lab coat).

Materials

- Ethyl Glycolate: 10.4 g (100 mmol)
- Ethylamine (70% aq. or 2.0M in MeOH): 150 mmol (1.5 equiv). Note: Using methanolic ethylamine simplifies solvent removal.
- Solvent: Methanol (anhydrous preferred).
- Purification: Ethyl Acetate / Hexane (for recrystallization).

Step-by-Step Methodology

- Preparation: Charge a 250 mL round-bottom flask with Ethyl Glycolate (10.4 g) and a magnetic stir bar.
- Solvation: Dissolve the ester in 30 mL of methanol. Cool the solution to 0°C using an ice bath to control the initial exotherm.
- Addition: Dropwise add the Ethylamine solution (1.5 equiv) over 15 minutes.
- Reaction: Remove the ice bath and allow the mixture to stir at Room Temperature (25°C) for 12–18 hours.
    - Monitoring: Check progress via TLC (Mobile phase: 10% MeOH in DCM). The ester spot (

) should disappear, replaced by the more polar amide spot (

).
- Work-up: Concentrate the reaction mixture under reduced pressure (Rotary Evaporator) at 40°C to remove methanol, excess ethylamine, and the ethanol byproduct.

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- Isolation: The residue will likely be a viscous oil that solidifies upon standing or cooling.
  - If Solid: Recrystallize from minimal hot Ethyl Acetate/Hexane.
  - If Oil: Dry under high vacuum (0.1 mmHg) for 4 hours to induce crystallization.
- Yield: Expected yield is 85–95% (approx. 9.0–10.0 g).

Part 4: Analytical Validation

To ensure scientific integrity, the synthesized product must be validated against the following spectral signatures.

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Technique	Parameter	Expected Signal / Assignment
H NMR	Solvent:	1.15 (t, 3H,); 3.35 (m, 2H,); 4.05 (s, 2H,); 6.80 (br s, 1H,); 3.5-4.5 (br s, 1H,).
C NMR	Solvent:	14.5 ( ); 34.2 ( ); 62.1 ( ); 171.5 ( ).
IR Spectroscopy	Neat/ATR	3300-3400 cm (Broad OH/NH stretch); 1640 cm (Amide I, C=O); 1550 cm (Amide II, N-H bend).
Mass Spec	ESI-MS	[M+H] = 104.1; [M+Na] = 126.1.

Part 5: Alternative Route (Industrial Context)

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While aminolysis is preferred for laboratory precision, industrial scales may utilize Direct Thermal Condensation.

- Pros: Cheaper starting material (Glycolic acid).
- Cons: Requires high temperature (>140°C) to drive off water; risk of forming polyglycolide (polymerization) or oxazolines. Not recommended for high-purity R&D needs.

References

- Sigma-Aldrich.**N-Ethyl-2-hydroxyacetamide** Product Sheet (CAS 66223-75-4). Accessed 2026.
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Sources

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